

An In-depth Technical Guide to Dibutyl Carbonate

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Compound of Interest

Compound Name: *Dibutyl carbonate*

Cat. No.: *B105752*

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Introduction

Dibutyl carbonate (DBC), also known as di-n-butyl carbonate, is an organic compound with the chemical formula C9H18O3.^{[1][2][3][4]} It is a colorless to nearly colorless liquid that finds application in various chemical and industrial processes.^{[1][5]} Notably, it serves as a pharmaceutical intermediate, a solvent, and a reagent in organic synthesis.^{[5][6]} This technical guide provides a comprehensive overview of **dibutyl carbonate**, including its chemical and physical properties, synthesis methodologies, applications in research and drug development, and essential safety information.

Physicochemical Properties

Dibutyl carbonate is characterized by its high flash point and strong oxidation resistance.^[7] A summary of its key quantitative properties is presented in the table below for easy reference.

Property	Value	Source(s)
CAS Number	542-52-9	[1] [2] [3] [4] [8]
Molecular Formula	C9H18O3	[1] [2] [3] [4]
Molecular Weight	174.24 g/mol	[1] [2] [3]
Appearance	Clear, colorless to very pale yellow liquid	[1]
Melting Point	< 25 °C	[1] [2]
Boiling Point	206.6 - 207.2 °C at 760 mmHg	[1] [2] [9] [10]
Density	0.9251 - 0.932 g/cm³ at 20°C	[1] [2] [9] [10]
Refractive Index (nD20)	1.4117 - 1.419	[1] [2] [9] [10]
Flash Point	76 °C	[2]
Vapor Pressure	0.228 mmHg at 25°C	[2]
Solubility in DMSO	55 mg/mL (315.66 mM)	[11]
Storage Temperature	2-8°C	[1] [2]

Synthesis of Dibutyl Carbonate

Several synthetic routes to **dibutyl carbonate** have been developed. A common and industrially relevant method involves the direct reaction of urea and n-butanol.[\[12\]](#) This process is favored due to the low cost of urea.[\[12\]](#) The reaction is typically carried out in the presence of a heterogeneous catalyst.[\[12\]](#) Another established laboratory-scale preparation involves the reaction of butanol with carbon dioxide and 1-chlorobutane.[\[8\]](#)[\[9\]](#)

Experimental Protocol: Synthesis of **Dibutyl Carbonate** from n-Butanol, Carbon Dioxide, and 1-Chlorobutane[\[8\]](#)[\[9\]](#)

This protocol outlines a laboratory procedure for the synthesis of **dibutyl carbonate**.

Materials:

- n-Butanol (2.22 g, 0.03 mol)
- N-cyclohexyl-N',N',N",N"-tetramethylguanidine (CyTMG) (6.9 g, 0.035 mol)
- Acetonitrile (30 mL)
- 1-Chlorobutane (8.33 g, 0.09 mol) in Acetonitrile (10 mL)
- Carbon Dioxide (CO₂) gas
- Biphenyl (internal standard for GC analysis)
- Diethyl ether

Equipment:

- 160 mL Parr autoclave
- Fischer–Porter bottle
- Pressure head and gas lines
- Magnetic stirrer
- Heating mantle
- Gas chromatograph (GC)

Procedure:

- Charge the 160 mL Parr autoclave with n-butanol (2.22 g), N-cyclohexyl-N',N',N",N"-tetramethylguanidine (6.9 g), and acetonitrile (30 mL).[\[8\]](#)[\[9\]](#)
- Seal the autoclave and introduce 160 psig of CO₂ while stirring at room temperature. An exothermic reaction will cause the temperature to rise to approximately 40°C.[\[9\]](#)
- In a separate Fischer–Porter bottle, prepare a solution of 1-chlorobutane (8.33 g) in acetonitrile (10 mL). Pressurize this bottle with 80 psig of CO₂.[\[8\]](#)[\[9\]](#)

- After 1 hour, add the 1-chlorobutane solution to the autoclave in one portion under 80 psig of CO₂.^{[8][9]}
- Increase the pressure in the autoclave to 160 psig with CO₂ and heat the reaction mixture to 85°C for 16 hours.^{[8][9]}
- After the reaction period, allow the mixture to cool to room temperature and then carefully release the pressure.^{[8][9]}
- Withdraw an aliquot of the reaction mixture and dilute it with diethyl ether.^{[8][9]}
- Filter the mixture to remove the precipitated CyTMGH+Cl-.^{[8][9]}
- Analyze the filtrate by gas chromatography, using biphenyl as an internal standard, to determine the yield of **dibutyl carbonate**. The expected yield is approximately 73%.^{[8][9]}

Applications in Research and Drug Development

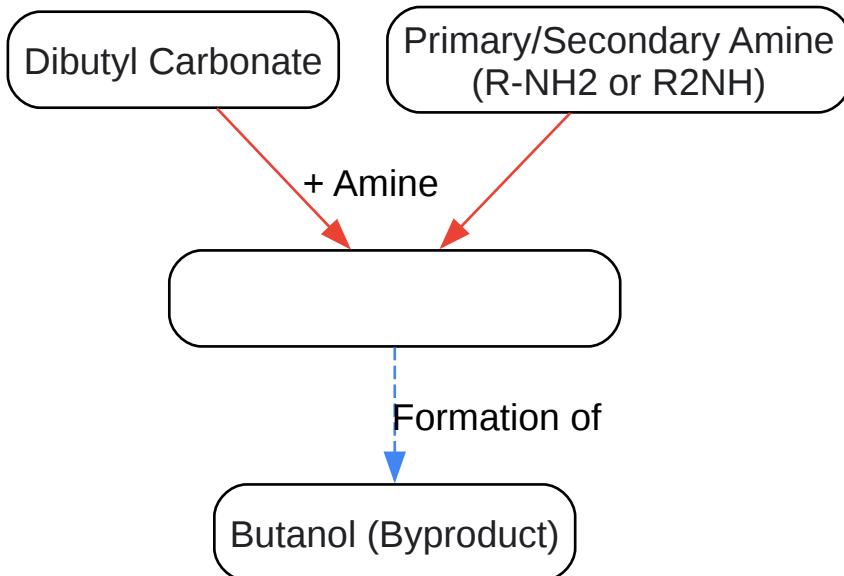
Dibutyl carbonate serves as a key building block in the synthesis of various active pharmaceutical ingredients (APIs).^[6] Its role as a pharmaceutical intermediate is a primary driver of its market demand.^[6]

- Carbonylating and Alkylating Agent: In organic synthesis, **dibutyl carbonate** can function as a carbonylating or alkylating reagent.^[7] It is considered a safer alternative to phosgene for the synthesis of polycarbonates.^[7]
- Synthesis of Carbamates: It reacts with organic amines to produce N-substituted organic carbamates, which are precursors for the non-phosgene synthesis of organic isocyanates.^[7]
- Solvent: **Dibutyl carbonate** is also utilized as a solvent in various applications, including for coatings and inks, and in the production of expanded polystyrene.^{[5][7]} Its low toxicity and environmentally friendly characteristics make it a suitable choice in certain formulations.^[5]

Logical Workflow: Synthesis of N-Substituted Carbamates

The following diagram illustrates the general reaction pathway for the synthesis of N-substituted carbamates using **dibutyl carbonate**, a key step in various pharmaceutical syntheses.

Synthesis of N-Substituted Carbamates



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Caption: Reaction of **dibutyl carbonate** with an amine to yield an N-substituted carbamate and butanol.

Safety and Handling

Dibutyl carbonate presents several hazards that require careful handling in a laboratory or industrial setting.

Hazard Identification:

- Causes skin irritation.[3][13]
- May cause an allergic skin reaction.[1][3][13]
- Causes serious eye damage.[1][3][13]
- Harmful to aquatic life with long-lasting effects.[3]

Toxicological Data:

- Acute Oral Toxicity (Rat): LD50: 5,000 mg/kg[13]

- Acute Dermal Toxicity (Rabbit): LD50: 2,000 mg/kg[13]

Handling and Storage:

- Wear appropriate personal protective equipment (PPE), including gloves, and eye/face protection.[14]
- Ensure adequate ventilation and work in a well-ventilated area.[14]
- Store in a tightly closed container in a dry, well-ventilated place, away from heat and sources of ignition.[14] Recommended storage is between 2-8°C.[1][2]
- Incompatible with strong oxidizing agents.[14]

First Aid Measures:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[14]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.[14]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting.[13][14]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Consult a physician. [13]

This guide is intended for use by trained professionals and should be supplemented with a thorough review of the full Safety Data Sheet (SDS) before handling **dibutyl carbonate**.

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